

Technical Guide: Histamine Bisphosphate Monohydrate Solubility in Water vs. Saline

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Compound of Interest

Compound Name: *Histamine bisphosphate monohydrate*

CAS No.: 23297-93-0; 51-74-1

Cat. No.: B2372502

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Executive Summary

Histamine Bisphosphate Monohydrate (CAS 51-74-1) exhibits high solubility in both Purified Water and Normal Saline (0.9% NaCl), readily exceeding concentrations required for standard clinical and experimental applications (typically ≤ 16 mg/mL histamine base equivalent).^[1]

While the saturation limits are comparable, the physicochemical implications of the solvent choice are critical.^[1] Water yields a hypotonic, acidic solution (pH 3.0–6.0^[1]) that may induce non-specific bronchoconstriction or tissue irritation.^[1] Normal saline provides isotonicity but lacks buffering capacity against the acidic phosphate salt.^[1] For rigorous bronchoprovocation or physiological assays, Phosphate Buffered Saline (PBS) is the gold standard to isolate histamine-receptor-mediated effects from pH or osmolarity artifacts.^[1]

Chemical Fundamentals & Stoichiometry

Researchers often face calculation errors due to the mismatch between the "Histamine Base" target concentration and the "**Histamine Bisphosphate Monohydrate**" raw material.^[1]

Molecular Identity

- IUPAC Name: 2-(1H-imidazol-4-yl)ethanamine; phosphoric acid; hydrate[1]
- Formula: CNCC1=NC=NC=C1OP(=O)(O)OP(=O)(O)OP(=O)(O)O

[1][2][3][4][5]

- Molecular Weight (Monohydrate): 325.15 g/mol [1][2][3][4][5]
- Molecular Weight (Base): 111.15 g/mol
- pKa: Nitrogen (imidazole ring) ~6.0; Side chain amine ~9.7.[1]

The "Base-Equivalent" Conversion Factor

Most protocols specify concentration in terms of Histamine Base.[1] You must apply a conversion factor when weighing the salt.[1]

Form	Molecular Weight (g/mol)	Conversion Factor (Mass Salt / Mass Base)
Histamine Base	111.15	1.00
Histamine Bisphosphate (Anhydrous)	307.14	2.76
Histamine Bisphosphate Monohydrate	325.15	2.93

“

Critical Note: If your protocol calls for "2.75 mg/mL Histamine Phosphate," it likely refers to the anhydrous weight (USP standard).[1] If you are using the monohydrate reagent (common from Sigma/Merck), you must weigh 2.93 mg to deliver 1 mg of active base.[1]

Solubility Profile: Water vs. Saline

Solubility Data

Solvent	Solubility Rating	Estimated Limit (20°C)	pH of 1% Solution	Physiological Impact
Purified Water	Freely Soluble	> 100 mg/mL	3.0 – 4.5 (Acidic)	Hypotonic; may cause cell lysis or irritation.[1]
0.9% Saline (NaCl)	Freely Soluble	> 50 mg/mL	3.5 – 5.0 (Acidic)	Isotonic; minimizes osmotic stress. [1]
PBS (pH 7.4)	Soluble	> 20 mg/mL	7.2 – 7.4 (Neutral)	Isotonic & Buffered; Ideal for bioassays.[1]

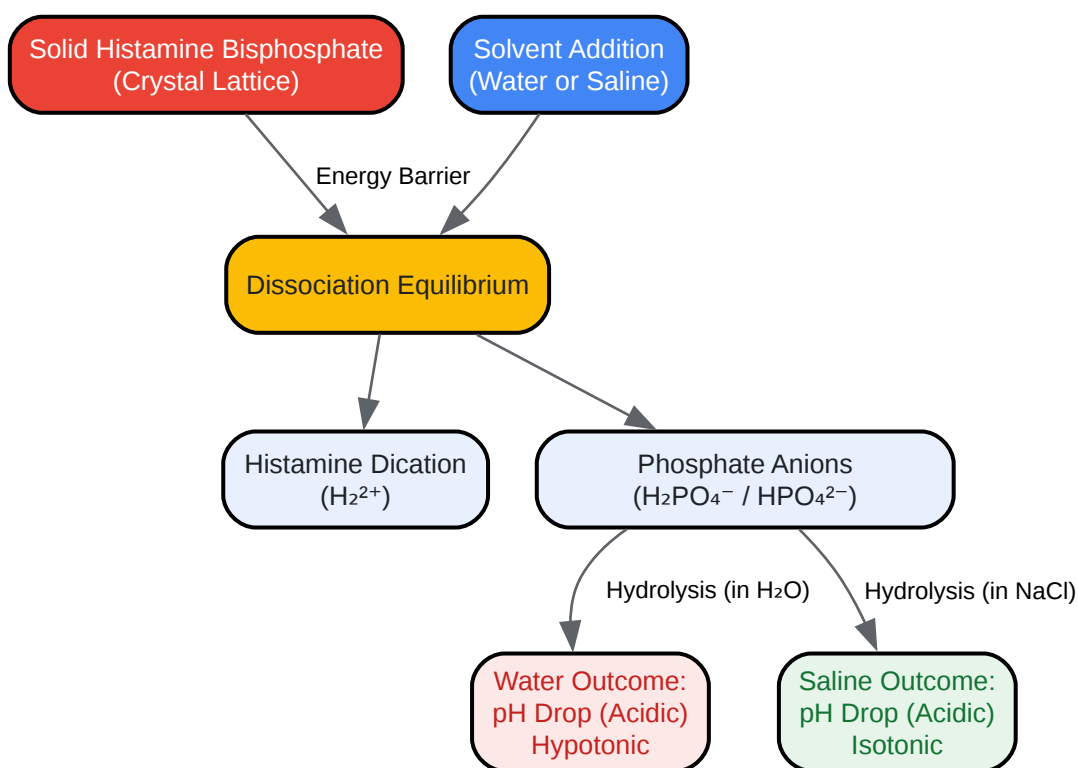
Mechanistic Comparison

- In Water: The diphosphate salt dissociates completely.[1] The phosphate anions (/) act as a weak acid, lowering the pH.[1] The high polarity of water solvates the ionic species efficiently.[1]
- In Saline: The presence of

and

ions introduces a "Common Ion Effect" only if sodium phosphate were insoluble (which it is not).[1] In reality, the high ionic strength of saline might theoretically slightly reduce solubility ("salting out"), but for clinical concentrations (0.1 – 20 mg/mL), this effect is negligible.[1] The primary concern in saline is the lack of buffering; the solution remains acidic unless a buffer (like PBS) is used.[1]

Dissolution Dynamics Visualization



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Caption: Dissolution mechanism showing the generation of acidic species in both solvents, highlighting the tonicity difference.[1]

Preparation Protocol for Bronchoprovocation

This protocol creates a Stock Solution equivalent to 10 mg/mL Histamine Base, suitable for serial dilution.[1]

Reagents & Equipment

- **Histamine Bisphosphate Monohydrate** (High Purity, stored at -20°C).[1][4]
- Diluent: Sterile Phosphate Buffered Saline (PBS) pH 7.4 (Recommended) OR Sterile Normal Saline (0.9% NaCl).[1]
- Filtration: 0.22 µm sterile syringe filter (PES or PVDF membrane).
- Storage: Amber glass vials (Light sensitive).

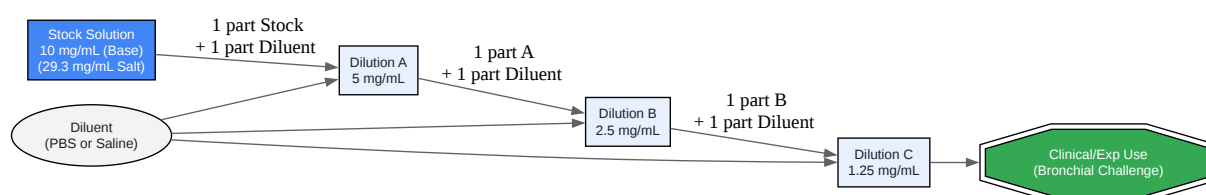
Step-by-Step Workflow

- Calculate Mass: To prepare 10 mL of 10 mg/mL (base) stock:

[1]

- Weighing: Weigh 293 mg of **Histamine Bisphosphate Monohydrate**.
- Dissolution: Add powder to a volumetric flask. Add approx. 8 mL of diluent. Swirl gently. The powder should dissolve instantly.[1]
- QS to Volume: Add diluent to exactly 10 mL.
- Sterilization: Pass through a 0.22 µm syringe filter into a sterile amber vial.
- Labeling: Label clearly as "Histamine Base Equiv. 10 mg/mL".

Serial Dilution Workflow (Graphviz)



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Caption: Serial dilution workflow for generating doubling concentrations typically used in bronchoprovocation challenges.

Stability & Storage

- **Light Sensitivity:** Solutions degrade rapidly under fluorescent light.^[1] Always use amber vials.
- **Temperature:**
 - Room Temp (20°C): Unstable.^[1] Use within 6 hours.
 - Refrigerated (2-8°C): Stable for ~8 weeks if protected from light.^[1]
 - Frozen (-20°C): Stable for up to 12 months.^[1]
- **Microbial Growth:** Histamine solutions are prone to bacterial contamination, which rapidly degrades the histamine.^[1] If no preservative (e.g., 0.4% phenol) is added, strict aseptic technique and 0.22 µm filtration are mandatory.^[1]

References

- United States Pharmacopeia (USP). Histamine Phosphate Monograph.^{[1][6]} USP-NF.^[1] ^[1]
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- Marshik, P. L., et al. "Degradation of histamine solutions used for bronchoprovocation."^[1] Chest, 1999.^[1]
- PubChem. **Histamine Bisphosphate Monohydrate** Compound Summary. National Center for Biotechnology Information.^[1] ^[1]
- Simons, F. E., et al. "Suppression of the early and late cutaneous allergic responses using fexofenadine and montelukast."^[1] Annals of Allergy, Asthma & Immunology, 2001.^[1]

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Sources

- [1. Histamine receptor ligand | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. Histamine bisphosphate 51-74-1 \[sigmaaldrich.com\]](#)
- [3. Histamine bisphosphate monohydrate | CAS 51-74-1 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [4. Histamine receptor ligand | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [5. Histamine bisphosphate monohydrate | C₅H₁₇N₃O₉P₂ | CID 16216956 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. scribd.com \[scribd.com\]](#)
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